

1,5-Dibromonaphthalene molecular weight and formula

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Compound of Interest

Compound Name: 1,5-Dibromonaphthalene

Cat. No.: B1630475

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Technical Data Sheet: 1,5-Dibromonaphthalene

This document provides the core chemical properties of **1,5-Dibromonaphthalene**, a key building block in the synthesis of organic semiconductors for applications in OLEDs and OFETs.

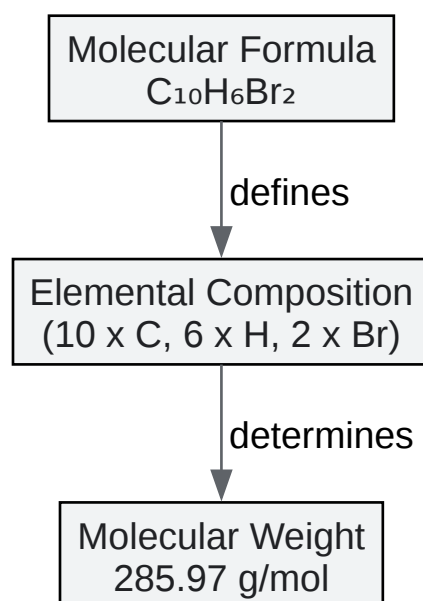
Core Chemical Properties

The fundamental molecular properties of **1,5-Dibromonaphthalene** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and material synthesis protocols.

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₁₀ H ₆ Br ₂ [1][2][3][4] |
| Molecular Weight | 285.97 g/mol [4][5] |
| CAS Number | 7351-74-8[1][2][4] |

Logical Relationship of Molecular Composition

The molecular formula dictates the molecular weight. The elemental composition of Carbon, Hydrogen, and Bromine, as defined by the formula, sums to the total molecular weight of the compound.



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Caption: Relationship between chemical formula and molecular weight.

Note: The user's request for detailed experimental protocols and signaling pathways is not applicable to the fundamental properties of a chemical compound like **1,5-Dibromonaphthalene**. Such requirements are typically associated with biological systems or complex reaction mechanisms, not the intrinsic data of a stable chemical.

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References

- 1. synchem.de [synchem.de]
- 2. 1,5-Dibromonaphthalene | C₁₀H₆Br₂ | CID 637960 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,5-dibromonaphthalene suppliers USA [americanchemicalsuppliers.com]
- 4. ossila.com [ossila.com]

- 5. 1,5-Dibromonaphthalene | 7351-74-8 | TCI Deutschland GmbH [tcichemicals.com]
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